

10-Hydroxydihydroperaksine: A Technical Overview

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Compound of Interest

Compound Name: 10-Hydroxydihydroperaksine

Cat. No.: B15589926

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Abstract

10-Hydroxydihydroperaksine is a naturally occurring alkaloid compound found in the plant species *Rauvolfia verticillata*.^[1] As a member of the complex family of indole alkaloids, it holds potential interest for researchers in natural product chemistry, pharmacology, and drug discovery. This document provides a concise technical overview of the known properties of **10-Hydroxydihydroperaksine**, based on currently available information. Due to the limited published research on this specific compound, this guide will focus on its chemical structure and fundamental properties.

Chemical Structure and Properties

10-Hydroxydihydroperaksine is a pentacyclic indole alkaloid. Its chemical identity has been established through various analytical methods, providing a clear understanding of its molecular architecture.

Systematic Information

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₄ N ₂ O ₃	[1]
Molecular Weight	328.4 g/mol	[1]
IUPAC Name	13,15-bis(hydroxymethyl)-16-methyl-3,17-diazapentacyclo[12.3.1.0 ² , ¹⁰ .0 ⁴ , ⁹ .0 ¹² , ¹⁷]octadeca-2(10),4(9),5,7-tetraen-7-ol	[1]
CAS Number	451478-47-0	[1]
Synonyms	10-Hydroxy-19(S),20(R)-dihydroperaksine	[1]

Physicochemical Data

Property	Value	Source
Appearance	Powder	[1]
Purity	>98% (as commercially available)	[1]

Biological Context and Potential Significance

10-Hydroxydihydroperaksine is isolated from *Rauvolfia verticillata*, a plant known for producing a rich diversity of bioactive alkaloids. Alkaloids from the *Rauvolfia* genus have historically been a significant source of pharmaceuticals, most notably reserpine, which has been used for its antihypertensive and antipsychotic properties.

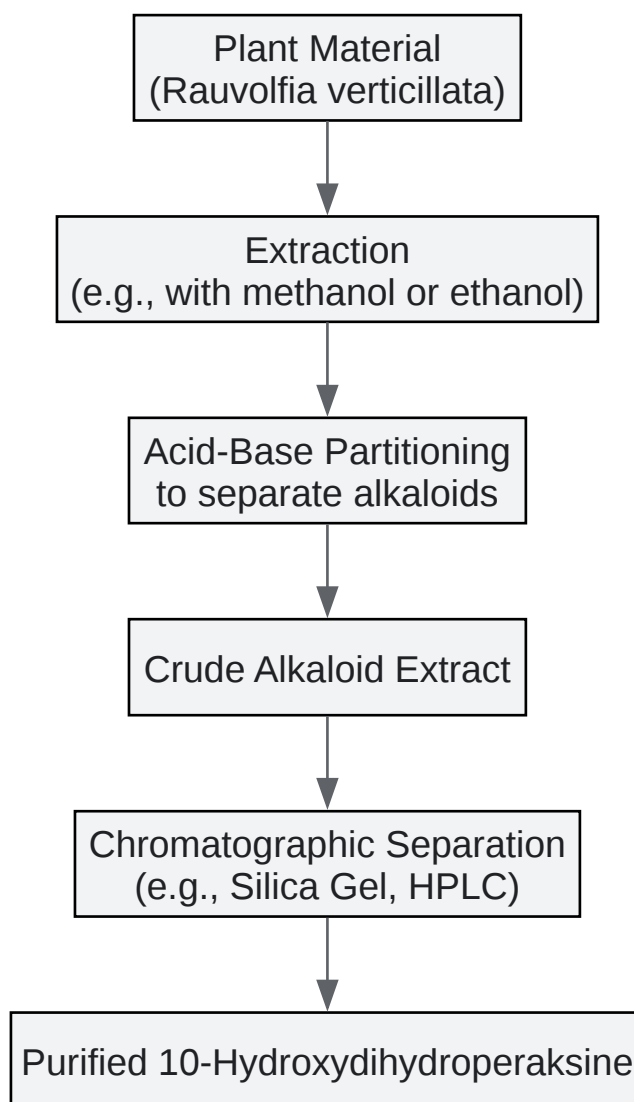
While specific biological activities for **10-Hydroxydihydroperaksine** are not extensively documented in publicly available literature, related peraksine derivatives isolated from *Rauvolfia vomitoria* have been reported to exhibit potential anti-inflammatory activities. This suggests that **10-Hydroxydihydroperaksine** could be a candidate for further investigation into its pharmacological properties.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific isolation, purification, or synthesis of **10-Hydroxydihydroperaksine** are not readily available in the scientific literature. However, general methods for the extraction and separation of alkaloids from *Rauvolfia* species can be adapted.

A plausible workflow for the isolation of **10-Hydroxydihydroperaksine** from *Rauvolfia verticillata* would likely involve the following steps:

Generalized Alkaloid Isolation Workflow

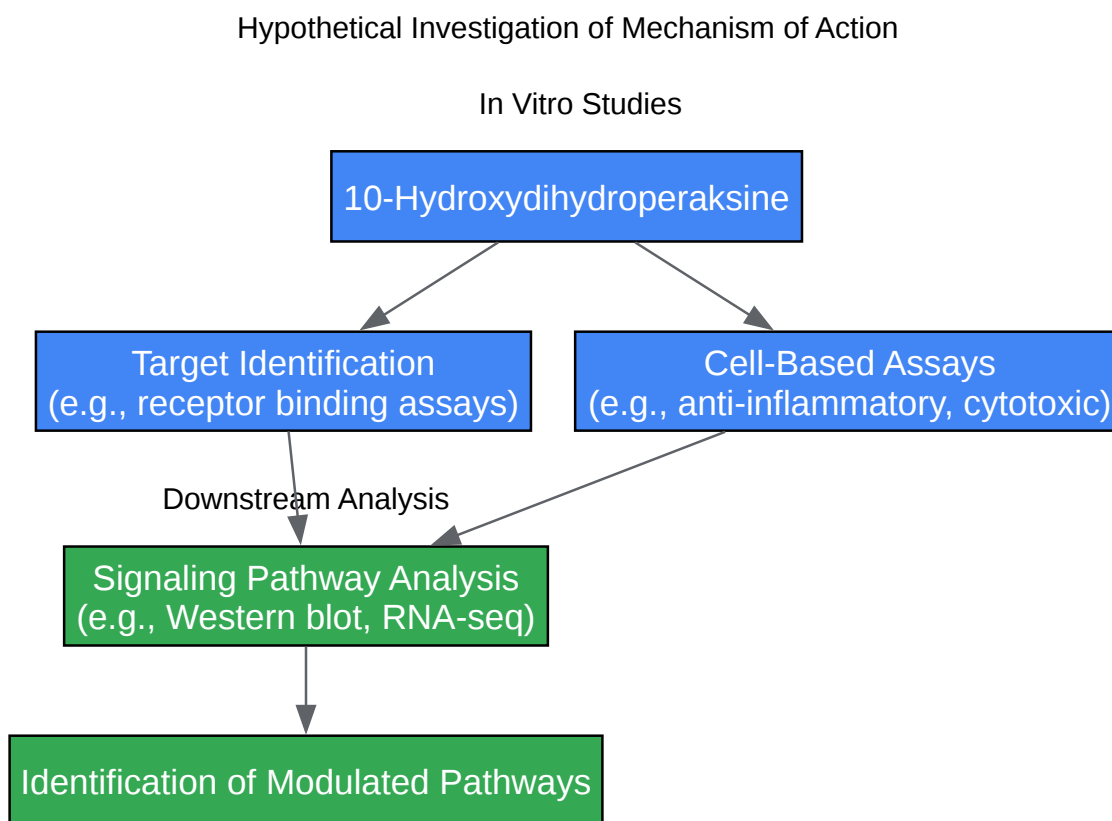


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A generalized workflow for the isolation of alkaloids.

Signaling Pathways and Mechanism of Action

Currently, there is no published research detailing the specific signaling pathways modulated by **10-Hydroxydihydroperaksine** or its precise mechanism of action. Future research in this area would be necessary to elucidate its biological function. A hypothetical logical relationship for investigating its mechanism of action is presented below.



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A logical workflow for investigating the mechanism of action.

Conclusion and Future Directions

10-Hydroxydihydroperaksine is a structurally defined natural product with limited characterization in the public domain. Its classification as a Rauvolfia alkaloid suggests potential bioactivity that warrants further investigation. Future research should focus on:

- Isolation and Spectroscopic Analysis: A full spectroscopic characterization (NMR, MS, IR, UV) from a primary, peer-reviewed source is needed.
- Biological Screening: Comprehensive screening for various biological activities, such as anti-inflammatory, cytotoxic, and neuroactive properties, would be highly valuable.
- Mechanistic Studies: Should bioactivity be confirmed, subsequent studies to determine its mechanism of action and interaction with cellular signaling pathways will be crucial.

The information presented in this guide is intended to serve as a foundational resource for researchers interested in **10-Hydroxydihydroperaksine**. As new research emerges, this document will require updating to reflect the expanding knowledge base of this intriguing natural compound.

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References

- [1. bocsci.com \[bocsci.com\]](#)
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